

# Commercial Suppliers and Technical Guide for (4-(Butylsulfinyl)phenyl)boronic acid

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## Compound of Interest

Compound Name: (4-(Butylsulfinyl)phenyl)boronic acid

Cat. No.: B580990

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and potential applications of **(4-(Butylsulfinyl)phenyl)boronic acid** (CAS No. 1217501-01-3), a valuable building block for researchers in medicinal chemistry and materials science.

## Commercial Availability

**(4-(Butylsulfinyl)phenyl)boronic acid** is available from several commercial chemical suppliers. The following table summarizes the available quantitative data from a selection of these suppliers. Researchers are advised to contact the suppliers directly for the most current pricing and availability.

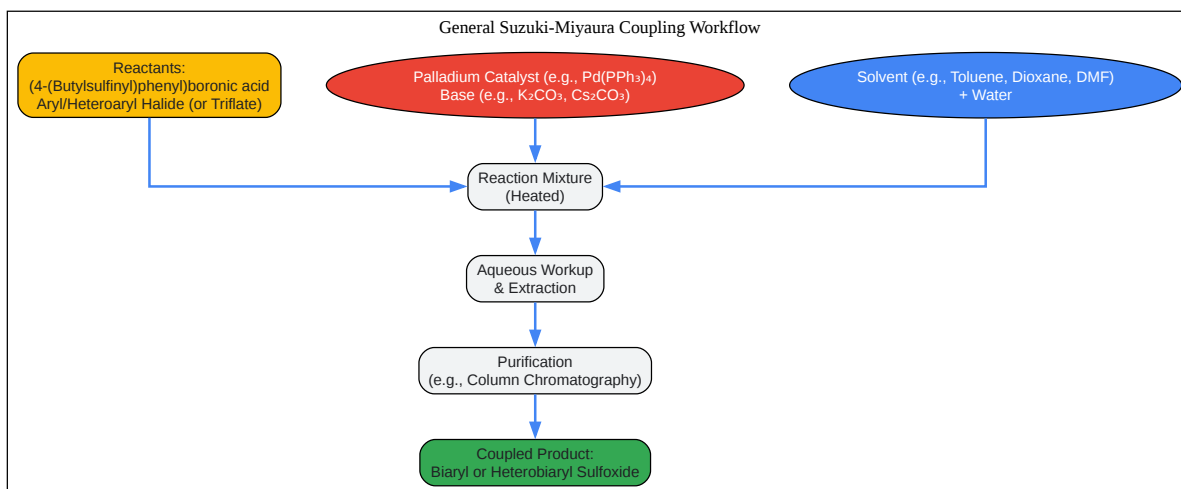
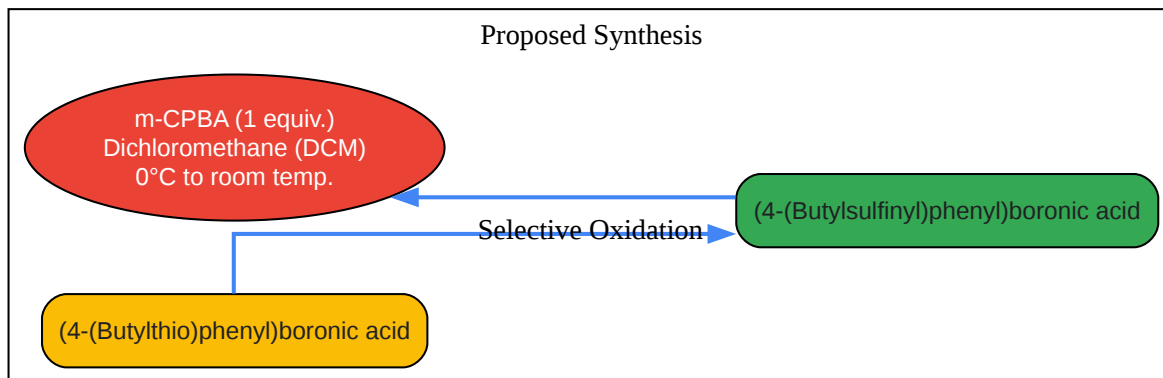
Supplier	Product Name	CAS Number	Purity	Available Quantities	Price (USD)
CymitQuimica	Boronic acid, B-[4-(butylsulfinyl)phenyl]-	1217501-01-3	97%	250mg, 1g	€102.00 (250mg), €208.00 (1g)
Amadis Chemical	(4-(Butylsulfinyl)phenyl)boronic acid	1217501-01-3	97%	mg, g, kg scales	Inquiry required
AK Scientific, Inc.	4-(Butylsulfinyl)phenylboronic acid	1217501-01-3	>95%	Inquiry required	Inquiry required
abcr GmbH	4-(Butylsulfinyl)phenylboronic acid	1217501-01-3	95%	Inquiry required	Inquiry required
Apollo Scientific	4-(Butylsulfinyl)phenylboronic acid	1217501-01-3	Inquiry required	Inquiry required	Inquiry required

## Synthesis of (4-(Butylsulfinyl)phenyl)boronic acid

While a specific, detailed experimental protocol for the synthesis of **(4-(Butylsulfinyl)phenyl)boronic acid** is not readily available in peer-reviewed literature, a plausible and effective method involves the selective oxidation of the corresponding thioether, (4-(Butylthio)phenyl)boronic acid. This approach is based on established procedures for the oxidation of aryl thioethers to sulfoxides.

## Proposed Synthetic Pathway

The synthesis can be envisioned as a two-step process starting from commercially available 4-bromothioanisole. The first step would be a Suzuki-Miyaura coupling to introduce the boronic acid functionality, followed by a selective oxidation of the thioether to the sulfoxide. A more direct approach, however, would be the selective oxidation of commercially available (4-(butylthio)phenyl)boronic acid.



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